

# An In-depth Technical Guide to 4-Aminoisoquinoline

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Aminoisoquinoline

Cat. No.: B122460

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This technical guide provides a comprehensive overview of the fundamental molecular properties of **4-Aminoisoquinoline**, a significant compound in pharmaceutical synthesis and organic electronics.

## Core Molecular Data

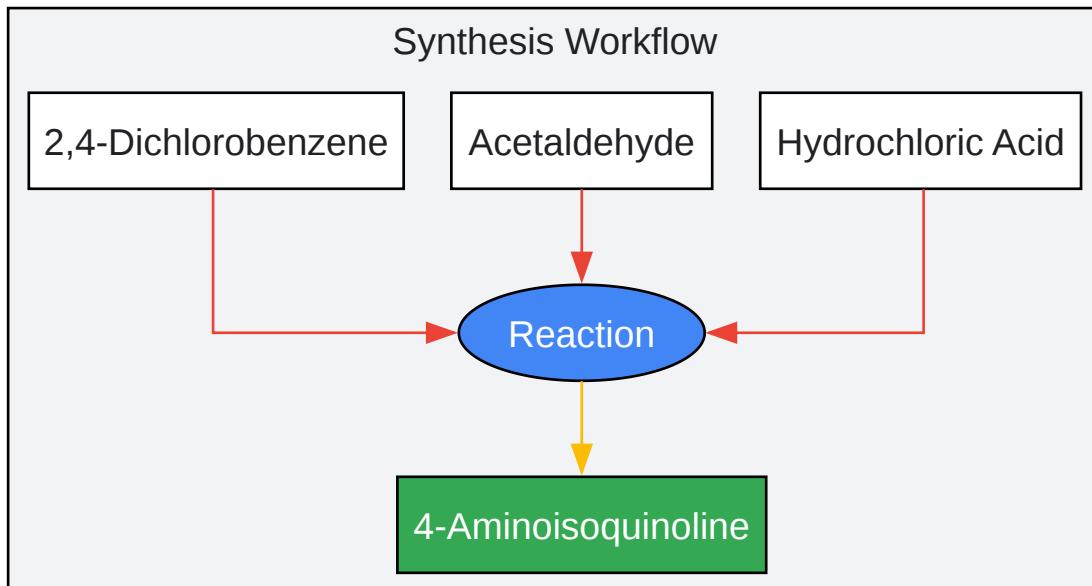
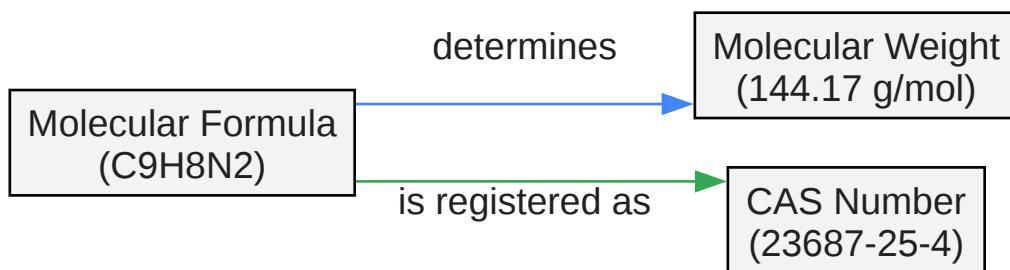
The foundational quantitative data for **4-Aminoisoquinoline** is summarized in the table below, providing a clear reference for its molecular characteristics.

| Property                   | Value                                                              | Source                                                                          |
|----------------------------|--------------------------------------------------------------------|---------------------------------------------------------------------------------|
| Molecular Formula          | C9H8N2                                                             | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| Molecular Weight           | 144.17 g/mol                                                       | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>                     |
| Alternate Molecular Weight | 144.18 g/mol                                                       | <a href="#">[3]</a> <a href="#">[5]</a>                                         |
| IUPAC Name                 | isoquinolin-4-amine                                                | <a href="#">[1]</a>                                                             |
| CAS Number                 | 23687-25-4                                                         | <a href="#">[1]</a>                                                             |
| Appearance                 | Faint to dark brown solid /<br>White to Brown powder to<br>crystal | <a href="#">[3]</a> <a href="#">[5]</a>                                         |
| Melting Point              | 110 °C                                                             | <a href="#">[5]</a>                                                             |

It is important to note that slight variations in molecular weight can be attributed to differences in computational methods or isotopic composition.

## Logical Relationship of Core Properties

The chemical identity of **4-Aminoisoquinoline** is fundamentally defined by its molecular formula, which in turn determines its molecular weight and is registered under a unique CAS number for unambiguous identification. This relationship is visualized in the following diagram.



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## References

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